

1-Tridecanol CAS number and molecular formula

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Compound of Interest

Compound Name: 1-Tridecanol

Cat. No.: B3430168

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An In-depth Technical Guide to 1-Tridecanol

This technical guide provides a comprehensive overview of **1-Tridecanol**, intended for researchers, scientists, and professionals in drug development. This document details its chemical and physical properties, outlines experimental protocols for its synthesis and analysis, and discusses its metabolic context.

Core Properties of 1-Tridecanol

1.1 Chemical Identity

1-Tridecanol, also known as tridecyl alcohol, is a long-chain primary fatty alcohol.^[1] Its fundamental identifiers are summarized in the table below.

Identifier	Value
CAS Number	112-70-9 ^{[1][2][3]}
Molecular Formula	C ₁₃ H ₂₈ O ^[1]
Linear Formula	CH ₃ (CH ₂) ₁₂ OH
Molecular Weight	200.36 g/mol
IUPAC Name	Tridecan-1-ol

1.2 Physicochemical Properties

The physical and chemical characteristics of **1-Tridecanol** are crucial for its handling, application, and analysis.

Property	Value
Appearance	White, low-melting solid or colorless oily liquid
Odor	Pleasant
Melting Point	31 °C
Boiling Point	274 °C
Density	0.845 g/cm ³ at 20 °C
Solubility	Insoluble in water; soluble in organic solvents

Experimental Protocols

This section provides detailed methodologies for the synthesis and analysis of **1-Tridecanol**, designed for practical laboratory application.

2.1 Synthesis of **1-Tridecanol** via Reduction of Tridecanoic Acid

This protocol describes the laboratory-scale synthesis of **1-Tridecanol** by the reduction of tridecanoic acid using a suitable reducing agent such as lithium aluminum hydride (LiAlH₄).

Materials:

- Tridecanoic acid
- Lithium aluminum hydride (LiAlH₄)
- Anhydrous diethyl ether
- 10% Sulfuric acid solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate

- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and filtration

Procedure:

- **Reaction Setup:** In a dry, nitrogen-flushed round-bottom flask equipped with a reflux condenser and a dropping funnel, suspend lithium aluminum hydride in anhydrous diethyl ether.
- **Addition of Tridecanoic Acid:** Dissolve tridecanoic acid in anhydrous diethyl ether and add it dropwise to the LiAlH_4 suspension with stirring. Control the rate of addition to maintain a gentle reflux.
- **Reflux:** After the addition is complete, heat the reaction mixture to reflux for 2-4 hours to ensure the complete reduction of the carboxylic acid.
- **Quenching:** Cool the reaction mixture in an ice bath. Cautiously add water dropwise to quench the excess LiAlH_4 , followed by the addition of a 10% sulfuric acid solution until a clear solution is formed.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the ether layer and wash it sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield crude **1-Tridecanol**.

- Purification: The crude product can be further purified by vacuum distillation or recrystallization from a suitable solvent.

2.2 Analysis of **1-Tridecanol** by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a method for the qualitative and quantitative analysis of **1-Tridecanol** using GC-MS, including a derivatization step to improve volatility and peak shape.

Materials:

- **1-Tridecanol** sample
- Anhydrous pyridine
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Hexane (or other suitable solvent)
- Autosampler vials with inserts
- Gas chromatograph coupled to a mass spectrometer (GC-MS)

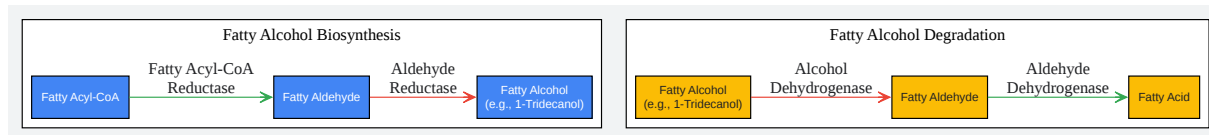
Procedure:

- Sample Preparation: Accurately weigh a known amount of the **1-Tridecanol** sample and dissolve it in hexane to a concentration of approximately 1 mg/mL.
- Derivatization:
 - Transfer 100 μ L of the sample solution to an autosampler vial.
 - Evaporate the solvent under a gentle stream of nitrogen.
 - Add 50 μ L of anhydrous pyridine and 100 μ L of BSTFA with 1% TMCS to the dried residue.
 - Cap the vial tightly and heat at 70°C for 30 minutes.
 - Cool the vial to room temperature before injection.

- GC-MS Analysis:
 - Injection: Inject 1 μ L of the derivatized sample into the GC-MS system.
 - GC Conditions:
 - Column: 30 m x 0.25 mm ID x 0.25 μ m film thickness, 5% diphenyl / 95% dimethyl polysiloxane stationary phase.
 - Injector Temperature: 280°C.
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
 - Oven Program: Initial temperature of 150°C, hold for 2 minutes, then ramp at 10°C/min to 300°C and hold for 10 minutes.
 - MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Scan Range: m/z 40-400.
- Data Analysis: Identify the **1-Tridecanol** TMS derivative based on its retention time and mass spectrum. Quantify the amount of **1-Tridecanol** by comparing the peak area to that of a known standard.

Metabolic Pathway and Biological Significance

1-Tridecanol, as a fatty alcohol, is involved in the general metabolic pathways of lipids. The diagram below illustrates the biosynthesis of fatty alcohols from fatty acyl-CoA, a central intermediate in fatty acid metabolism.



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Fatty Alcohol Metabolism Pathway

This pathway highlights the two-step reduction of fatty acyl-CoA to a fatty alcohol, a process that is reversible, allowing for the conversion of fatty alcohols back to fatty acids for energy production or other metabolic uses.

Applications in Research and Drug Development

1-Tridecanol and other long-chain fatty alcohols serve as important molecules in various research and development areas:

- **Surfactant and Emulsifier Development:** Due to their amphipathic nature, fatty alcohols are key components in the formulation of surfactants and emulsifiers used in drug delivery systems to enhance the solubility and bioavailability of poorly water-soluble drugs.
- **Biochemical Research:** **1-Tridecanol** can be used as a standard in studies of lipid metabolism and the enzymes involved in fatty alcohol synthesis and degradation.
- **Cosmetic and Pharmaceutical Formulations:** It is utilized as an emollient, thickener, and stabilizer in topical formulations.
- **Chemical Synthesis:** **1-Tridecanol** serves as a precursor for the synthesis of various esters and other derivatives with potential applications in fragrances, lubricants, and as chemical probes.

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